

A-Technical-Guide-to-Chlorthal-Monomethyl-as-a-Metabolite-of-Dacthal

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Compound of Interest

Compound Name: *Chlorthal-monomethyl*

CAS No.: *887-54-7*

Cat. No.: *B139690*

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Abstract

This technical guide provides a comprehensive analysis of **chlorthal-monomethyl** (MTP), a primary metabolite of the pre-emergent herbicide dacthal (DCPA, dimethyl tetrachloroterephthalate). We will explore the metabolic pathway from the parent compound to its mono- and di-acid degradates, detail the analytical methodologies for their detection and quantification in environmental matrices, and discuss their environmental fate and toxicological significance. This document is intended for researchers, environmental scientists, and regulatory professionals engaged in the study of herbicide metabolism and its environmental impact. Recent regulatory actions, culminating in the cancellation of all dacthal registrations by the U.S. Environmental Protection Agency (EPA) in 2024 due to health concerns, underscore the importance of understanding these compounds.^{[1][2][3]}

Introduction to Dacthal (DCPA)

Dacthal, the trade name for dimethyl tetrachloroterephthalate (DCPA), is a synthetic organic compound historically used as a pre-emergent herbicide to control annual grasses and various broadleaf weeds.^[4] First registered in the United States in 1958, it saw widespread use on a

variety of crops, including onions, broccoli, and cabbage, as well as on ornamental turf.[\[2\]](#)[\[5\]](#)[\[6\]](#) The mechanism of action for DCPA involves the inhibition of cell division in the root tips of germinating seeds.[\[6\]](#)[\[7\]](#)

Chemical Properties and Usage

DCPA is a chlorinated terephthalic acid ester with low aqueous solubility and a tendency to bind strongly to organic matter in soil.[\[8\]](#)[\[9\]](#) This property generally renders the parent compound immobile in the soil profile.[\[9\]](#)[\[10\]](#) However, its environmental persistence and the mobility of its breakdown products have been subjects of significant scientific and regulatory scrutiny.[\[4\]](#)[\[8\]](#)[\[9\]](#)

Property	Dacthal (DCPA)	Chlorthal-Monomethyl (MTP)	Tetrachloroterephthalic Acid (TPA)
CAS Number	1861-32-1	887-54-7	2136-79-0
Molecular Formula	C10H6Cl4O4	C9H4Cl4O4	C8H2Cl4O4
Molecular Weight	331.97 g/mol	317.94 g/mol	303.91 g/mol
Water Solubility	0.5 mg/L	3000 mg/L	5780 mg/L

Table 1: Chemical and Physical Properties of Dacthal and its Primary Metabolites. Data sourced from OEHHA (2018)[\[5\]](#) and EPA (2008).[\[8\]](#)

Regulatory Context

In August 2024, the U.S. EPA issued an emergency suspension of all pesticide products containing DCPA, a decisive action not taken in nearly four decades.[\[1\]](#)[\[11\]](#) This was followed by the final cancellation of all dacthal registrations in October 2024.[\[2\]](#)[\[3\]](#) These actions were prompted by robust scientific evidence demonstrating that exposure to DCPA can cause significant harm, particularly to the unborn children of pregnant women, by altering fetal thyroid hormone levels, which can lead to low birth weight and impaired brain development.[\[1\]](#)[\[2\]](#)[\[11\]](#)

The Metabolic Transformation of Dacthal

The environmental and biological degradation of DCPA is a critical aspect of its risk profile. Biodegradation is the primary route of dissipation, proceeding through a two-step hydrolysis of

its ester linkages.[8][12]

The Primary Metabolite: Chlorthal-Monomethyl (MTP)

The initial step in the breakdown of DCPA is the hydrolysis of one of the two methyl ester groups, resulting in the formation of monomethyl tetrachloroterephthalate, or **chlorthal-monomethyl** (MTP).[4][12][13] This transformation can be mediated by microbial activity in the soil or by nonspecific esterases within an organism.[5][8] In soil, MTP is considered a minor and transient intermediate, with a reported half-life of approximately 2.8 days.[5][13]

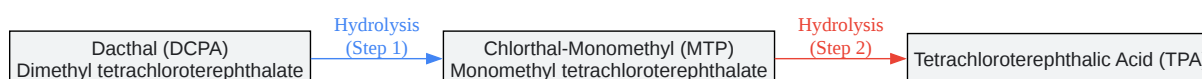
The Secondary Metabolite: Tetrachloroterephthalic Acid (TPA)

Following the formation of MTP, the second methyl ester group is hydrolyzed, yielding the terminal and major degradate, tetrachloroterephthalic acid (TPA).[4][8][13] Unlike the parent compound, TPA is highly mobile and persistent in the environment, allowing it to leach into groundwater.[4][8][13] The persistence of TPA means that it is the most frequently detected compound in water monitoring studies in areas with historical DCPA use.[13]

Biochemical Mechanisms of Metabolism

The conversion of DCPA to MTP and subsequently to TPA is primarily a hydrolytic process.

- **Environmental Degradation:** In soil and water, this process is largely driven by microbial enzymes. The rate of degradation is influenced by factors such as soil temperature, moisture, and microbial activity.[13] Photodegradation on soil and water surfaces can also occur, but biodegradation is considered the major pathway.[8][12]
- **Mammalian Metabolism:** In mammals, DCPA is likely metabolized via hydrolysis by nonspecific esterases in tissues.[5] Studies in both humans and animals have shown that after oral exposure to DCPA, MTP and TPA are excreted in the urine, with MTP being the major urinary metabolite, although overall absorption is poor.[5]



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Caption: Metabolic Pathway of Dacthal (DCPA) to its Metabolites.

Analytical Methodologies for Detection and Quantification

The accurate detection and quantification of DCPA, MTP, and TPA in environmental and biological samples are essential for exposure assessment and regulatory monitoring. Due to their differing chemical properties, particularly polarity and volatility, analytical methods often require a derivatization step for the acidic metabolites.

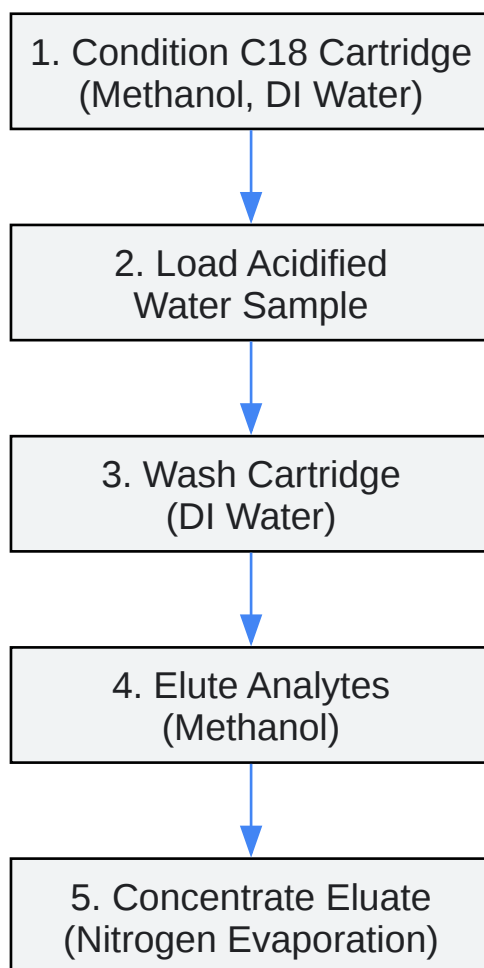
Sample Preparation and Extraction

The primary challenge in analyzing these compounds is their extraction from complex matrices like soil and water. Solid-Phase Extraction (SPE) is a widely adopted and effective technique for concentrating and purifying these analytes from aqueous samples.

Experimental Protocol: Solid-Phase Extraction (SPE) for Water Samples

- **Cartridge Conditioning:** A C18 SPE cartridge is conditioned sequentially with 5 mL of methanol followed by 5 mL of deionized water. This step activates the sorbent for analyte retention.
- **Sample Loading:** A 500 mL water sample, acidified to a pH of ~2.5, is passed through the conditioned cartridge at a flow rate of 5-10 mL/min. The acidification ensures that the acidic metabolites (MTP and TPA) are in their protonated, less polar form, enhancing their retention on the nonpolar C18 sorbent.
- **Washing:** The cartridge is washed with 5 mL of deionized water to remove interfering polar impurities.
- **Elution:** The retained analytes are eluted from the cartridge with 5 mL of methanol. Methanol is a solvent of sufficient polarity to disrupt the hydrophobic interactions between the analytes and the C18 sorbent, releasing them into the collection vial.

- Concentration: The eluate is concentrated to a final volume of 1 mL under a gentle stream of nitrogen to prepare it for instrumental analysis.



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Caption: Solid-Phase Extraction (SPE) Workflow for Dacthal and Metabolites.

Chromatographic Separation and Detection

Gas chromatography (GC) and liquid chromatography (LC) are the two primary techniques for the instrumental analysis of DCPA and its metabolites.

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS offers high sensitivity and specificity. DCPA can be analyzed directly. However, the acidic metabolites, MTP and TPA, are non-volatile and require a derivatization step to convert them into more volatile esters

(e.g., ethyl or propyl esters) before GC analysis.[14][15] Electron capture detection (ECD) is also highly sensitive for these chlorinated compounds.[14][15]

- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** LC-MS/MS is increasingly the method of choice as it can analyze all three compounds in a single run without the need for derivatization. This significantly simplifies sample preparation and reduces analysis time. Reversed-phase chromatography coupled with a triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode provides excellent sensitivity and selectivity.

Technique	Derivatization Required	Throughput	Sensitivity	Selectivity
GC-MS	Yes (for MTP, TPA)	Lower	High	Very High
LC-MS/MS	No	Higher	Very High	Very High

Table 2: Comparison of Common Analytical Methods.

Environmental Fate and Toxicological Significance

Persistence and Mobility in Soil and Water

While DCPA itself is relatively immobile in soil, its degradation products exhibit markedly different behaviors.[9]

- **DCPA (Parent):** Binds strongly to soil organic matter and has a half-life ranging from 14 to 100 days, depending on conditions.[12][13]
- **MTP (Mono-acid):** A transient intermediate with a short half-life.[13]
- **TPA (Di-acid):** The terminal degradate is both persistent and highly mobile, leading to its frequent detection in groundwater in agricultural areas.[8][13][16]

The detection of MTP and TPA in groundwater, sometimes at levels exceeding health advisory limits, has been a key driver of regulatory action.[5][6][13]

Toxicological Profile

The toxicity of DCPA and its metabolites has been evaluated in numerous studies. The primary concern identified by the EPA is thyroid toxicity.^{[3][7]}

- **Dacthal (DCPA):** Animal studies have shown that DCPA exposure leads to decreased thyroid hormone levels, microscopic changes in the thyroid, and increased thyroid weight.^[7] It is also classified as a "Group C, Possible Human Carcinogen" based on liver and thyroid tumors in rats.^[7] The most critical finding leading to its ban was the risk of altered fetal thyroid hormone levels in the unborn children of exposed pregnant mothers.^{[1][2][3]}
- **MTP and TPA:** The toxicological database for MTP is limited.^{[5][8]} TPA has been studied more extensively, but the available data indicate it is not more toxic than the parent compound, DCPA.^[4] The EPA has concluded that the Reference Dose (RfD) for DCPA is protective against potential toxicity from its metabolites, as they are also formed in the body from the parent compound.^{[4][8]} No carcinogenicity studies have been performed on MTP, and TPA is considered unlikely to pose a cancer risk.^{[4][8]}

Conclusion and Future Research Directions

The metabolic transformation of dacthal (DCPA) into its primary metabolite, **chlorthalmonomethyl** (MTP), and its terminal degradate, tetrachloroterephthalic acid (TPA), is a process of significant environmental and toxicological concern. The high mobility and persistence of TPA, coupled with the severe developmental toxicity of the parent compound, have led to the cessation of DCPA use in the United States.

Future research should focus on several key areas:

- **Long-term Monitoring:** Continued monitoring of groundwater is necessary to understand the persistence and eventual decline of TPA concentrations following the ban on DCPA.
- **Toxicological Gaps:** Further investigation into the toxicological profile of MTP is warranted to create a more complete risk assessment picture for the entire suite of DCPA-related compounds.
- **Remediation Technologies:** Research into effective and scalable remediation technologies for TPA-contaminated groundwater could provide solutions for affected public water systems.

The case of dacthal and its metabolites serves as a critical example of how understanding the full life cycle of a chemical, including its environmental degradation pathways, is essential for protecting human health and the environment.

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